

# Technical Guide to the Physical Properties of Nonylamine: Density and Refractive Index

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the density and refractive index of **nonylamine**. The document outlines the core physical properties, details the experimental methodologies for their determination, and includes essential safety and handling protocols.

## **Core Physical Properties of Nonylamine**

**Nonylamine**, also known as 1-aminononane, is a primary alkylamine that presents as a clear, colorless to slightly yellow liquid.[1] It is slightly soluble in water.[2] The key physical properties of **nonylamine** are summarized in the table below, providing a ready reference for laboratory applications.



Property	Value	Conditions
Density	0.782 g/mL	at 25 °C (lit.)
0.79 g/cm <sup>3</sup>	at 20 °C	
Refractive Index	n20/D 1.433	at 20 °C (lit.)
Boiling Point	201 °C	(lit.)
202 °C	at 1013 hPa	
Melting Point	-1 °C	_
Flash Point	145 °F (63 °C)	_
Vapor Pressure	0.37 hPa	at 25 °C

## **Experimental Protocols for Property Determination**

The following sections detail the standard experimental procedures for measuring the density and refractive index of liquid samples such as **nonylamine**.

## **Determination of Density**

The density of a liquid can be determined using several methods. A common and straightforward approach involves the use of a pycnometer or, for a less rigorous measurement, a graduated cylinder and an electronic balance.

Objective: To accurately measure the mass of a known volume of **nonylamine** to determine its density.

#### Apparatus:

- Electronic balance (readable to at least 0.01 g)
- 100-mL graduated cylinder or a pycnometer (specific gravity bottle) for higher precision
- Thermometer
- Nonylamine sample



• Personal Protective Equipment (PPE): chemical safety goggles, gloves, lab coat

#### Procedure:

- Preparation: Ensure all glassware is clean and dry. Record the ambient temperature.
- Mass of Empty Container: Measure the mass of the clean, dry graduated cylinder or pycnometer using the electronic balance and record this value.
- Volume Measurement:
  - Using a Graduated Cylinder: Add a specific volume of **nonylamine** (e.g., 20-25 mL) to the graduated cylinder. Record the exact volume, reading from the bottom of the meniscus.
  - Using a Pycnometer: Fill the pycnometer completely with nonylamine, ensuring no air bubbles are present. Insert the stopper; excess liquid will be expelled through the capillary. Carefully wipe the outside of the pycnometer dry. The volume of the pycnometer is precalibrated.
- Mass of Filled Container: Measure the combined mass of the container and the nonylamine sample.
- Calculation:
  - Calculate the mass of the **nonylamine** by subtracting the mass of the empty container from the combined mass.
  - Density is calculated using the formula: Density = Mass / Volume.
- Repeatability: For improved accuracy and precision, repeat the measurement at least three times and calculate the average density.

### **Determination of Refractive Index**

The refractive index of a liquid is a dimensionless number that describes how fast light travels through the material. It is a fundamental property used to identify and characterize substances. An Abbe refractometer is a common instrument for this measurement.



Objective: To measure the refractive index of a **nonylamine** sample.

#### Apparatus:

- Abbe refractometer
- Constant temperature water bath (to maintain 20°C)
- Dropper or pipette
- Nonylamine sample
- Acetone or other suitable solvent for cleaning
- Soft, lint-free tissues (e.g., Kimwipes)
- Personal Protective Equipment (PPE): chemical safety goggles, gloves

#### Procedure:

- Instrument Setup: Turn on the Abbe refractometer and the light source. If required, connect the refractometer to a water bath set to 20°C to ensure a constant temperature of the prisms.
- Calibration: Calibrate the refractometer using a standard liquid with a known refractive index, such as distilled water.
- Sample Application: Open the prism of the refractometer. Using a clean dropper, place a few drops of the **nonylamine** sample onto the surface of the bottom prism.
- Measurement: Close the prism carefully. Look through the eyepiece and adjust the
  handwheel until the field of view shows a distinct light and dark boundary. If a colored band is
  visible, adjust the compensator dial to obtain a sharp, achromatic line.
- Reading: Adjust the handwheel to center the boundary line on the crosshairs in the eyepiece.
- Record Value: Depress the switch to illuminate the scale and read the refractive index value.



 Cleaning: Clean the prisms thoroughly with a soft tissue moistened with acetone or another appropriate solvent.

## Safety and Handling of Nonylamine

**Nonylamine** is a corrosive and combustible liquid that is harmful if swallowed, in contact with skin, or inhaled.[3][4] It can cause severe skin burns and eye damage and is very toxic to aquatic life.[3][4] Adherence to strict safety protocols is mandatory.

- Personal Protective Equipment (PPE): Always wear chemical-resistant gloves, safety goggles with side shields or a face shield, and a lab coat.
- Ventilation: Handle nonylamine in a well-ventilated area, preferably within a chemical fume hood.
- Handling: Avoid direct contact with skin, eyes, and clothing. Do not breathe vapors or mist.[5]
- Storage: Store in a cool, dry, well-ventilated area away from heat, sparks, and open flames.
   Keep the container tightly closed.[5]
- Spills: In case of a spill, absorb with an inert material and dispose of it as hazardous waste.
   [5]
- First Aid:
  - Skin Contact: Immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing.
  - Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes.
  - Inhalation: Move the person to fresh air.
  - Ingestion: Do NOT induce vomiting.
  - In all cases of exposure, seek immediate medical attention.[3]

## **Workflow for Physical Property Determination**



The following diagram illustrates the logical workflow for the experimental determination of the density and refractive index of nonylamine.

Preparation Obtain Nonylamine Sample Review Safety Data Sheet (SDS) Don Personal Protective Equipment (PPE) Proceed to Measurement Density Measurement Weigh Empty Pycnometer Proceed to Measurement Refractive Index Measurement Fill Pycnometer with Nonylamine Calibrate Abbe Refractometer Weigh Filled Pycnometer Apply Nonylamine to Prism Calculate Mass and Volume Adjust for Sharp Boundary Calculate Density (Mass/Volume) Read Refractive Index Data Analysis and Reporting Record and Tabulate Results Compare with Literature Values Final Report Generation

Workflow for Physical Property Determination of Nonylamine



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Caption: Logical workflow for determining the density and refractive index of **nonylamine**.

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